

5-Bromo-2-ethoxybenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-2-ethoxybenzonitrile**

Cat. No.: **B1270677**

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In-Depth Technical Guide: 5-Bromo-2-ethoxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet thorough overview of the fundamental physicochemical properties of **5-Bromo-2-ethoxybenzonitrile**, a chemical compound of interest in various research and development applications.

Core Molecular Data

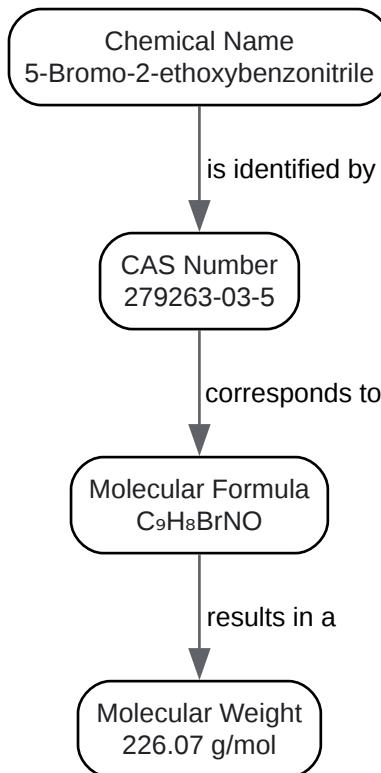
A clear understanding of the molecular formula and weight is foundational for any experimental design or chemical synthesis. The key quantitative data for **5-Bromo-2-ethoxybenzonitrile** are summarized below.

Property	Value
Molecular Formula	C ₉ H ₈ BrNO
Molecular Weight	226.07 g/mol
CAS Number	279263-03-5[1]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the compound's name, its unique CAS identifier, and its fundamental molecular properties.

Logical Flow of Chemical Identification



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Caption: Identification flow for **5-Bromo-2-ethoxybenzonitrile**.

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References

- 1. 279263-03-5 | CAS DataBase [m.chemicalbook.com]
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